

A Technical Guide to the Solubility of Sudan Red 7B in Organic Solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sudan Red 7B

Cat. No.: B045811

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Sudan Red 7B** (Solvent Red 19), a synthetic diazo dye, in various organic solvents. This document is intended for use by researchers, scientists, and professionals in drug development who utilize **Sudan Red 7B** in their work, such as in staining applications for lipids and as a colorant in various industrial products.

Core Chemical Properties of Sudan Red 7B

Sudan Red 7B is chemically identified as N-ethyl-1-[[p-(phenylazo)phenyl]azo]-2-naphthalenamine. It is recognized for its vibrant red color and its general solubility in oils and organic solvents, while being insoluble in water[1].

Property	Value
Chemical Formula	C ₂₄ H ₂₁ N ₅
Molecular Weight	379.46 g/mol
CAS Number	6368-72-5
Appearance	Dark red to purple powder[2]
Melting Point	130 °C (decomposes)[2]

Quantitative Solubility Data

The solubility of **Sudan Red 7B** in a range of organic solvents has been compiled from various sources. The data is presented in a standardized format for ease of comparison. It is important to note that solubility can be influenced by the purity of both the solute and the solvent, as well as the temperature at which the measurement is taken.

Organic Solvent	Chemical Class	Solubility (mg/mL)	Solubility (g/100 mL)	Source
Dimethylformamide (DMF)	Amide	30	3	Cayman Chemical[3]
Dimethyl sulfoxide (DMSO)	Sulfoxide	30	3	Cayman Chemical[3]
Dimethyl sulfoxide (DMSO)	Sulfoxide	5.83	0.583	MedchemExpress[4]
Acetone	Ketone	10	1	Sigma-Aldrich[5]
Toluene	Aromatic Hydrocarbon	1	0.1	Sigma-Aldrich[5]
Ethanol	Alcohol	1	0.1	Cayman Chemical[3]
DMSO:PBS (pH 7.2) (1:1)	Mixed Aqueous/Organic	0.5	0.05	Cayman Chemical[3]

Note on Data Variance: The discrepancy in the reported solubility of **Sudan Red 7B** in DMSO (30 mg/mL vs. 5.83 mg/mL) from different suppliers highlights the importance of empirical verification of solubility for specific applications and batches of the dye.

Experimental Protocols for Solubility Determination

To ensure accurate and reproducible solubility data, standardized experimental protocols are essential. The following methodologies are recommended for determining the solubility of

Sudan Red 7B in organic solvents.

ISO 7579:2009: Determination of Solubility in Organic Solvents

The International Organization for Standardization (ISO) provides a standard (ISO 7579:2009) for determining the solubility of dyestuffs in organic solvents through gravimetric and photometric methods[6].

Principle: A known excess of the dye is dispersed in a specific volume of the solvent and agitated at a constant temperature until equilibrium is reached. The saturated solution is then separated from the undissolved solid, and the concentration of the dye in the clear solution is determined.

1. Gravimetric Method (Recommended for volatile solvents, boiling point < 120 °C):

- Apparatus:
 - Orbital shaker or magnetic stirrer with temperature control.
 - Centrifuge.
 - Filtration apparatus (e.g., syringe filter with a solvent-compatible membrane).
 - Evaporating dish of known weight.
 - Analytical balance.
 - Drying oven.
- Procedure:
 - Add an excess amount of **Sudan Red 7B** to a known volume of the organic solvent in a sealed flask.
 - Agitate the mixture at a constant temperature for a sufficient time (e.g., 24-48 hours) to reach equilibrium.

- Allow the undissolved dye to settle. For finer suspensions, centrifugation may be necessary.
- Carefully withdraw a known volume of the clear supernatant using a pre-warmed or pre-cooled syringe to avoid temperature-induced precipitation.
- Filter the aliquot to remove any remaining solid particles.
- Transfer the filtered solution to a pre-weighed evaporating dish.
- Evaporate the solvent under controlled conditions (e.g., in a fume hood or under a gentle stream of nitrogen).
- Dry the residue in the evaporating dish to a constant weight in a drying oven at a temperature that will not cause decomposition of the dye.
- The weight of the residue corresponds to the amount of **Sudan Red 7B** dissolved in the known volume of the solvent.
- Calculate the solubility in the desired units (e.g., mg/mL or g/100 mL).

2. Photometric Method (Recommended for less volatile solvents, boiling point > 120 °C):

- Apparatus:
 - Same as the gravimetric method, plus a UV-Vis spectrophotometer.
- Procedure:
 - Follow steps 1-5 of the gravimetric method.
 - Prepare a series of standard solutions of **Sudan Red 7B** of known concentrations in the same solvent.
 - Measure the absorbance of the standard solutions at the wavelength of maximum absorbance (λ_{max}) for **Sudan Red 7B** in that solvent.
 - Construct a calibration curve by plotting absorbance versus concentration.

- Dilute the filtered saturated solution with a known volume of the solvent to bring its absorbance within the linear range of the calibration curve.
- Measure the absorbance of the diluted sample.
- Use the calibration curve to determine the concentration of the diluted sample and then calculate the concentration of the original saturated solution, taking into account the dilution factor.

Saturated Shake-Flask Method

This is a widely used and reliable method that aligns with the principles of the ISO standard[7].

Objective: To determine the equilibrium solubility of **Sudan Red 7B** in a specific organic solvent at a controlled temperature.

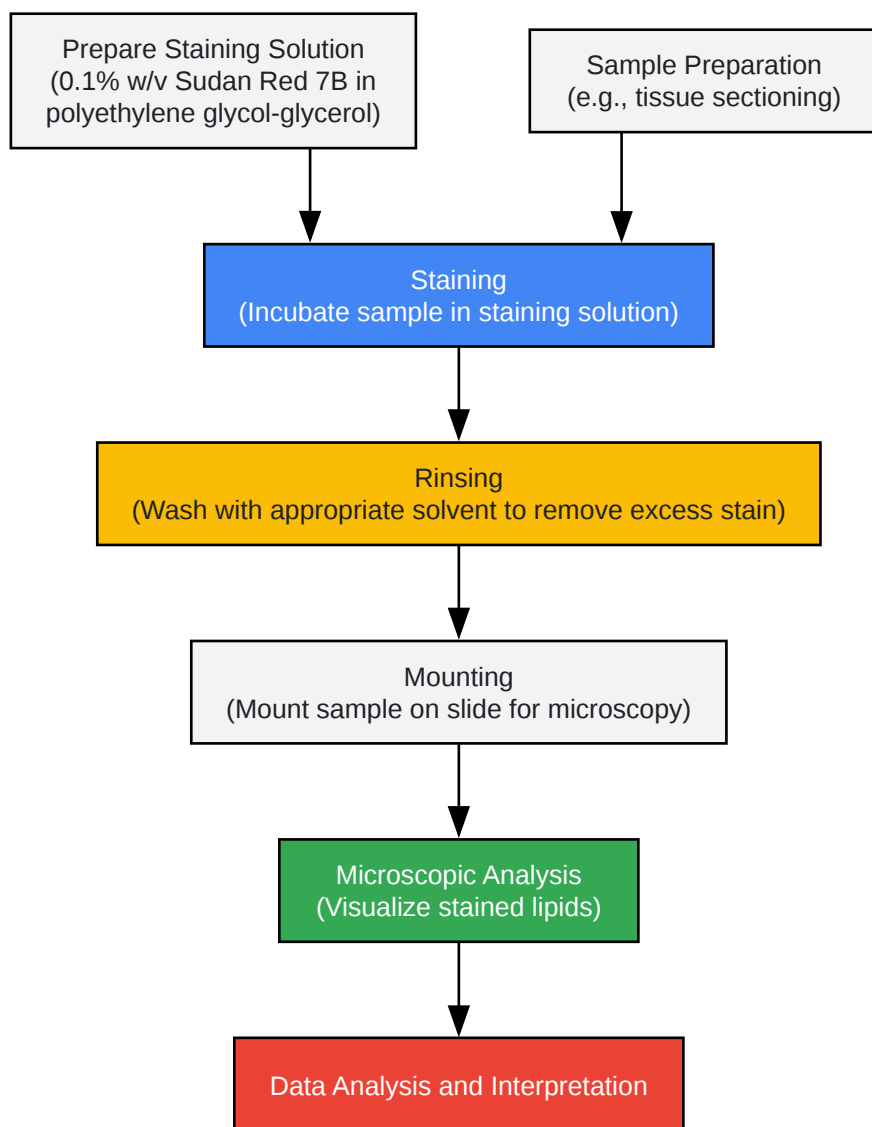
- Materials:
 - **Sudan Red 7B**.
 - Selected organic solvent.
 - Erlenmeyer flasks with stoppers.
 - Orbital shaker with temperature control.
 - Analytical balance.
 - Volumetric flasks and pipettes.
 - Centrifuge and/or filtration apparatus.
 - Analytical instrument for quantification (e.g., UV-Vis spectrophotometer).
- Procedure:
 - Add an excess amount of **Sudan Red 7B** to a series of Erlenmeyer flasks.
 - Add a known volume of the selected organic solvent to each flask.

- Seal the flasks and place them in an orbital shaker set to a constant temperature (e.g., 25 °C).
- Shake the flasks for a predetermined period (e.g., 24 to 72 hours) to ensure equilibrium is reached.
- After shaking, let the flasks stand to allow the excess solid to settle.
- Carefully withdraw an aliquot of the clear supernatant.
- Dilute the aliquot with a known volume of the solvent to a concentration within the linear range of the analytical instrument.
- Analyze the diluted solution to determine the concentration of **Sudan Red 7B**.
- Calculate the original concentration in the saturated solution, which represents the solubility.

Visualized Experimental Workflow

Lipid Staining Protocol using Sudan Red 7B

The following diagram illustrates a typical workflow for staining lipids in biological samples using **Sudan Red 7B**.



[Click to download full resolution via product page](#)

Caption: Workflow for lipid staining in biological samples using **Sudan Red 7B**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Sudan Red 7B - Wikipedia [en.wikipedia.org]

- 2. podb.nibb.ac.jp [podb.nibb.ac.jp]
- 3. caymanchem.com [caymanchem.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Sudan Red 7B 6368-72-5 [sigmaaldrich.com]
- 6. intertekinform.com [intertekinform.com]
- 7. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [A Technical Guide to the Solubility of Sudan Red 7B in Organic Solvents]. BenchChem, [2025]. [Online PDF]. Available at:
[<https://www.benchchem.com/product/b045811#sudan-red-7b-solubility-in-organic-solvents>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com